

Introduction: Unveiling a Versatile Heterocyclic Scaffold

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Compound of Interest

Compound Name: 3-Hydroxy-1-methylpiperidine

CAS No.: 3554-74-3

Cat. No.: B1294512

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3-Hydroxy-N-methylpiperidine is a heterocyclic organic compound featuring a six-membered piperidine ring. This structure is distinguished by a hydroxyl group (-OH) at the third carbon position and a methyl group (-CH₃) attached to the nitrogen atom.[1] As a functionalized saturated heterocycle, it serves as a crucial building block and synthetic intermediate in medicinal chemistry and organic synthesis.[1][2] Its unique combination of a secondary alcohol and a tertiary amine within a constrained cyclic framework imparts specific physicochemical properties and reactivity, making it a valuable scaffold in the development of pharmacologically active agents.[2][3] This guide provides a comprehensive technical overview of its structure, properties, synthesis, reactivity, and applications for researchers and drug development professionals.

Core Structural Analysis and Stereochemistry

The fundamental architecture of 3-Hydroxy-N-methylpiperidine is based on the piperidine ring, a saturated analog of pyridine.[3] The nitrogen atom is designated as position 1, with the substituents located at positions 1 and 3.

- IUPAC Name: 1-methylpiperidin-3-ol[4]

- CAS Number: 3554-74-3[1][4][5][6]
- Molecular Formula: C₆H₁₃NO[1][4][6][7]
- Molecular Weight: 115.17 g/mol [1][4][6]

The presence of the hydroxyl group on the third carbon atom introduces a chiral center. Consequently, 3-Hydroxy-N-methylpiperidine can exist as a pair of enantiomers: (R)-1-methylpiperidin-3-ol and (S)-1-methylpiperidin-3-ol. Commercially available 3-Hydroxy-N-methylpiperidine is typically supplied as a racemic mixture, meaning it contains equal amounts of both enantiomers.[1] The stereochemistry of this chiral center is a critical consideration in drug design, as different enantiomers of a compound often exhibit distinct pharmacological activities and metabolic profiles.

Caption: 2D structure of 3-Hydroxy-N-methylpiperidine with the chiral center indicated.

Physicochemical and Spectroscopic Profile

The physical and chemical properties of 3-Hydroxy-N-methylpiperidine are directly influenced by its bifunctional structure. The hydroxyl group contributes to its polarity and ability to act as a hydrogen bond donor, while the tertiary amine provides basicity and acts as a hydrogen bond acceptor.[1][4]

Physicochemical Data

Property	Value	Source
Appearance	Colorless to pale yellow or clear orange liquid	[1][5][6]
Odor	Characteristic, amine-like	[1][5]
Boiling Point	76-78 °C at 11 mm Hg	[6]
Density	0.999 g/mL at 25 °C	[6]
Flash Point	70 °C (158 °F)	[5][6]
Water Solubility	Fully miscible	[6]
pKa	14.95 ± 0.20 (Predicted)	[6]
Topological Polar Surface Area	23.5 Å ²	[4]

Spectroscopic Signatures

Spectroscopic analysis is essential for confirming the structure of 3-Hydroxy-N-methylpiperidine.

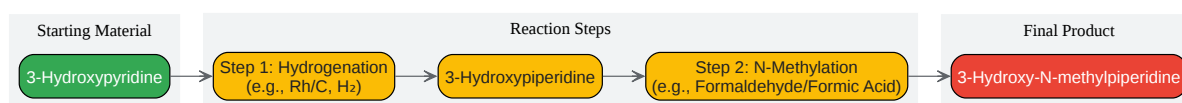
- ¹H NMR: The spectrum would show a singlet for the N-methyl protons, a multiplet for the proton on the carbon bearing the hydroxyl group (C3-H), and a series of multiplets for the diastereotopic methylene protons of the piperidine ring. The hydroxyl proton would appear as a broad singlet, the position of which is dependent on concentration and solvent.
- ¹³C NMR: The spectrum is expected to display six distinct signals corresponding to the six carbon atoms in the molecule. The carbon attached to the hydroxyl group would appear in the range typical for secondary alcohols, while the N-methyl carbon and the ring carbons would have characteristic chemical shifts.
- Infrared (IR) Spectroscopy: Key absorption bands would include a broad peak around 3300-3500 cm⁻¹ corresponding to the O-H stretching of the alcohol, and C-N stretching vibrations in the 1000-1200 cm⁻¹ region.[4]
- Mass Spectrometry (MS): The electron ionization (EI) mass spectrum would show a molecular ion peak (M⁺) at m/z 115, corresponding to the molecular weight of the compound.

[7]

Synthesis and Chemical Reactivity

Common Synthetic Pathways

3-Hydroxy-N-methylpiperidine is typically synthesized via the reduction of pyridine-based precursors. A prevalent laboratory and industrial method involves the hydrogenation of 3-hydroxypyridine to yield 3-hydroxypiperidine, followed by N-methylation.[8][9] Alternatively, 1-methyl-3-pyridone can be reduced to the target compound.



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Caption: A common synthetic workflow for 3-Hydroxy-N-methylpiperidine.

Experimental Protocol: Reductive Amination Approach

- Hydrogenation of 3-Hydroxypyridine: 3-Hydroxypyridine is dissolved in a suitable solvent (e.g., water or ethanol) in a high-pressure reactor.[8]
- A hydrogenation catalyst, such as Rhodium on carbon (Rh/C), is added.[8]
- The reactor is pressurized with hydrogen gas (H₂) and heated. The reaction is monitored until the uptake of hydrogen ceases.
- Upon completion, the catalyst is filtered off, and the solvent is removed under reduced pressure to yield crude 3-hydroxypiperidine.[8]
- N-Methylation (Eschweiler-Clarke reaction): The resulting 3-hydroxypiperidine is treated with an excess of formic acid and formaldehyde.

- The mixture is heated to reflux. The reaction proceeds via the formation of an iminium ion, which is subsequently reduced by formate.
- After the reaction is complete, the mixture is cooled, made basic, and the product is extracted with an organic solvent.
- Purification by distillation under reduced pressure yields pure 3-Hydroxy-N-methylpiperidine.

Chemical Reactivity

The reactivity of 3-Hydroxy-N-methylpiperidine is governed by its two functional groups:

- Tertiary Amine: The nitrogen atom is basic and readily forms salts with acids.^[10] It can be oxidized to form an N-oxide. The N-methyl group influences the conformational equilibrium of the piperidine ring.^[11]
- Secondary Alcohol: The hydroxyl group can undergo typical alcohol reactions. It can be oxidized to the corresponding ketone (1-methyl-3-piperidone), esterified with carboxylic acids or their derivatives, or converted into an ether.

Applications in Medicinal Chemistry and Drug Development

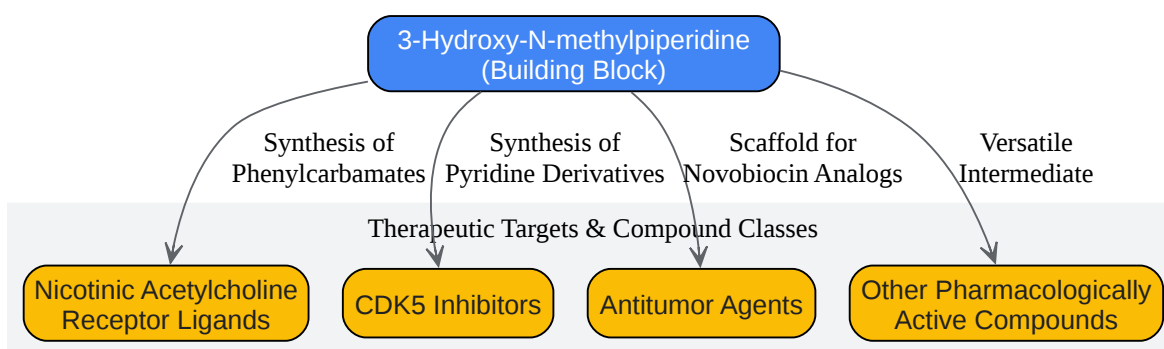
The piperidine motif is one of the most prevalent N-heterocycles found in pharmaceuticals.^[3] The specific structure of 3-Hydroxy-N-methylpiperidine makes it a highly valuable synthon for creating more complex molecules with diverse biological activities.^{[1][12]}

Its utility stems from its ability to serve as a scaffold onto which other pharmacophoric elements can be attached via its hydroxyl and amine functionalities. It is a key reactant in the synthesis of:

- Ligands for Nicotinic Acetylcholine Receptors: Phenylcarbamate derivatives synthesized from this molecule have been investigated as potential treatments for neurological disorders.^{[6][12][13]}
- CDK5 Inhibitors: Pyridine derivatives incorporating the 3-Hydroxy-N-methylpiperidine scaffold have been explored as inhibitors of cyclin-dependent kinase 5 (CDK5), a target for

neurodegenerative diseases.[6][12][13]

- Antitumor Agents: It has been used in the optimization of the Novobiocin scaffold to produce compounds with antitumor properties.[6][12]
- Antidiabetic Agents: The broader class of piperidine derivatives is integral to various antidiabetic drugs, and this specific scaffold is a candidate for developing new agents in this therapeutic area.[14]



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Caption: Role of 3-Hydroxy-N-methylpiperidine as a precursor in drug development.

Safety and Handling

As with any chemical reagent, proper handling of 3-Hydroxy-N-methylpiperidine is essential. It is classified as an irritant.[5][6]

GHS Hazard Information

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[4][5]

Key precautionary measures include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[5]

This material is combustible but does not ignite readily.[5] Standard laboratory safety protocols should be strictly followed when handling this compound.

Conclusion

3-Hydroxy-N-methylpiperidine is more than a simple chemical compound; it is a versatile and enabling tool for the modern medicinal chemist. Its structure, characterized by a chiral secondary alcohol and a tertiary amine on a saturated piperidine ring, provides a unique combination of reactivity and stereochemical complexity. This bifunctionality allows for its strategic incorporation into a wide array of complex molecular architectures, leading to the development of novel therapeutics for challenging diseases. A thorough understanding of its chemical properties, synthesis, and reactivity is paramount for researchers aiming to leverage this valuable scaffold in the pursuit of new drug discoveries.

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